

(R)-MRT199665 solubility issues and solutions

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Compound of Interest

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **(R)-MRT199665**.

Frequently Asked Questions (FAQs)

Q1: What is (R)-MRT199665 and what is its mechanism of action?

(R)-MRT199665 is a potent and ATP-competitive inhibitor of the MARK/SIK/AMPK family of kinases.[1][2][3] It is the R-isomer of MRT199665. The compound has shown to induce apoptosis in certain cancer cells, such as MEF2C-activated human acute myeloid leukemia (AML) cells, by inhibiting the phosphorylation of downstream substrates like CRTC3 at S370.

Q2: I am experiencing difficulty dissolving (R)-MRT199665. Is this a known issue?

Yes, solubility issues with **(R)-MRT199665** and related kinase inhibitors are a known challenge. The hydrophobic nature of many kinase inhibitors can lead to difficulties in achieving desired concentrations in aqueous solutions.

Q3: What is the recommended solvent for preparing a stock solution of (R)-MRT199665?

The most commonly recommended solvent for preparing a stock solution of **(R)-MRT199665** is dimethyl sulfoxide (DMSO).[1] It is reported to be soluble in DMSO at a concentration of 100



mg/mL (212.96 mM).[1] However, it is crucial to use newly opened, anhydrous DMSO as the compound is hygroscopic, and moisture can significantly reduce its solubility.[1][4]

Q4: My **(R)-MRT199665** is precipitating out of the DMSO stock solution upon storage. How can I prevent this?

To prevent precipitation, it is recommended to:

- Ensure the use of high-purity, anhydrous DMSO.
- Store the stock solution in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.[1][5]
- If precipitation is observed, gentle warming and sonication can be used to redissolve the compound.[1]

Q5: I need to prepare a working solution for an in vivo experiment. What formulation should I use?

Directly using a DMSO stock solution for in vivo experiments is generally not advisable due to potential toxicity. Here are two established protocols for preparing a clear, aqueous-based solution suitable for in vivo use:[1]

- Protocol 1 (PEG300/Tween-80 based): This formulation involves a co-solvent system of DMSO, PEG300, Tween-80, and saline.
- Protocol 2 (SBE-β-CD based): This protocol utilizes a solubilizing agent, sulfobutylether-β-cyclodextrin (SBE-β-CD), in saline.

Detailed step-by-step instructions for these protocols are provided in the Experimental Protocols section.

Solubility Data

The following table summarizes the known solubility of **(R)-MRT199665** in various solvent systems.



Solvent/System	Concentration	Observations
DMSO	100 mg/mL (212.96 mM)	Requires sonication; hygroscopic nature of DMSO can impact solubility.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.75 mg/mL (5.86 mM)	Results in a clear solution.[1]
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.75 mg/mL (5.86 mM)	Results in a clear solution.[1]

Experimental Protocols

Protocol 1: Preparation of in vivo formulation using PEG300 and Tween-80[1]

- Prepare a 27.5 mg/mL stock solution of (R)-MRT199665 in high-purity, anhydrous DMSO.
- In a sterile tube, add 100 μL of the DMSO stock solution.
- Add 400 μL of PEG300 to the tube and mix thoroughly until the solution is clear.
- Add 50 μL of Tween-80 and mix again until the solution is clear.
- Add 450 μL of saline to bring the final volume to 1 mL. Mix thoroughly.
- The final concentration of (R)-MRT199665 will be 2.75 mg/mL.

Protocol 2: Preparation of in vivo formulation using SBE-β-CD[1]

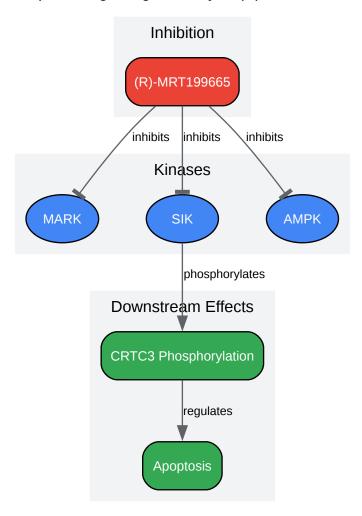
- Prepare a 27.5 mg/mL stock solution of **(R)-MRT199665** in high-purity, anhydrous DMSO.
- Prepare a 20% (w/v) solution of SBE-β-CD in saline.
- In a sterile tube, add 100 μL of the DMSO stock solution.
- Add 900 µL of the 20% SBE-β-CD solution.
- Mix thoroughly until the solution is clear.



• The final concentration of **(R)-MRT199665** will be 2.75 mg/mL.

Visual Guides Signaling Pathway of (R)-MRT199665

Simplified Signaling Pathway of (R)-MRT199665

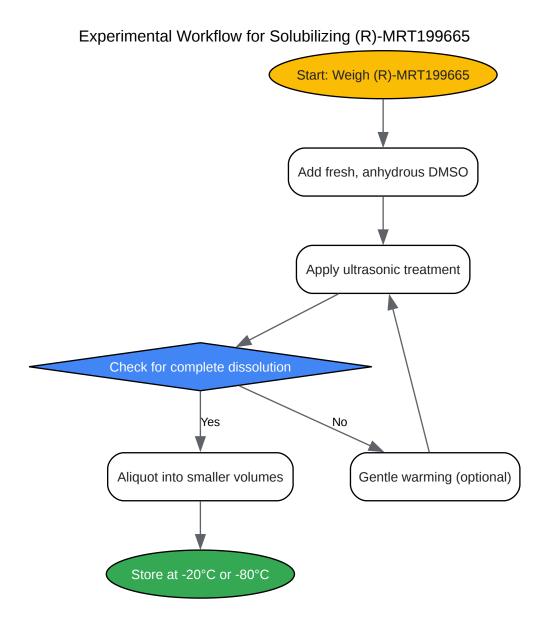


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Caption: Simplified signaling pathway of (R)-MRT199665.

Experimental Workflow for Solubilizing (R)-MRT199665



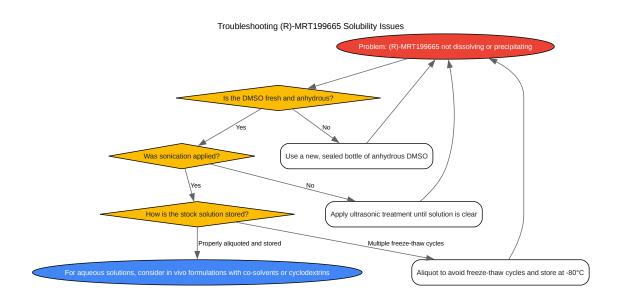


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Caption: Workflow for preparing a stock solution of (R)-MRT199665.

Troubleshooting Guide for Solubility Issues





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Caption: Troubleshooting flowchart for (R)-MRT199665 solubility.

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